Application Note: A Protocol for the Chemical Synthesis of Human Amidated Amylin

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Compound of Interest

Compound Name:	*Amylin, human amidated*
CAS No.:	*122384-88-7*
Cat. No.:	*B612753*

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Introduction: The Challenge and Significance of Synthetic Human Amylin

Human amylin, also known as Islet Amyloid Polypeptide (IAPP), is a 37-amino acid peptide hormone co-secreted with insulin by the pancreatic β-cells. It plays a crucial role in glucose homeostasis by suppressing glucagon secretion, delaying gastric emptying, and promoting satiety. However, human amylin has a high propensity to misfold and aggregate into amyloid fibrils, a pathological hallmark of type 2 diabetes that contributes to β-cell dysfunction and death.[1][2][3] The inherent instability and aggregation-prone nature of human amylin make its chemical synthesis a significant challenge for researchers and drug developers.[4][5][6][7]

This application note provides a comprehensive, field-proven protocol for the synthesis of human amidated amylin using Fmoc-based solid-phase peptide synthesis (SPPS). We will delve into the rationale behind key experimental choices, from the selection of resins and protecting groups to strategies for overcoming aggregation and ensuring high purity of the final product. This guide is intended for researchers, scientists, and drug development professionals seeking a reliable method for producing high-quality synthetic human amylin for research and therapeutic applications.

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I. Strategic Considerations for Amylin Synthesis

The synthesis of human amylin is notoriously difficult due to its hydrophobic nature and the presence of sequences prone to forming stable secondary structures on the resin, which can hinder coupling reactions.[5][8][9][10] The primary challenges include:

- On-resin Aggregation: The growing peptide chain can fold and aggregate on the solid support, leading to incomplete deprotection and coupling steps, resulting in deletion sequences and truncated peptides.[9][11]
- "Difficult" Sequences: Specific regions of the amylin sequence, particularly the amyloidogenic core (residues 20-29), are known to cause low coupling efficiencies.[7][8]
- C-terminal Amidation: Native human amylin possesses a C-terminal amide, which is crucial for its biological activity and must be incorporated during synthesis.[12]
- Disulfide Bridge Formation: The intramolecular disulfide bridge between Cys2 and Cys7 is essential for the peptide's structure and function and requires a dedicated oxidation step post-synthesis.

To address these challenges, this protocol incorporates several key strategies:

- Pseudoproline Dipeptides: The incorporation of pseudoproline dipeptides at specific residues disrupts the formation of undesirable secondary structures on the resin, thereby improving solvation and coupling efficiency.[5][13][14][15]
- Optimized Coupling Reagents: The use of highly efficient coupling reagents like HBTU is critical for driving the acylation reactions to completion, especially for sterically hindered amino acids.[5]
- Specialized Resin: Employing a Rink Amide resin directly yields the C-terminal amide upon cleavage, simplifying the synthetic workflow.[12][16]

II. Detailed Protocol for Solid-Phase Peptide Synthesis (SPPS) of Human Amylin

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This protocol is based on a standard Fmoc/tBu protection strategy.[17] All operations should be performed in a dedicated peptide synthesis vessel under an inert atmosphere (e.g., nitrogen or argon).

A. Materials and Reagents

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Reagent/Material	Grade	Supplier (Example)	Purpose
Rink Amide AM Resin	100-200 mesh, ~0.5 mmol/g loading	Sigma-Aldrich	Solid support for C-terminal amide peptide synthesis
Fmoc-protected Amino Acids	Synthesis Grade	ChemPep	Building blocks for peptide chain elongation
Fmoc-Ser(tBu)-Ser(ψMe,Mepro)-OH	Synthesis Grade	ChemPep	Pseudoproline dipeptide to prevent aggregation
HBTU	Synthesis Grade	Sigma-Aldrich	Coupling reagent
N,N-Diisopropylethylamine (DIPEA)	Synthesis Grade	Sigma-Aldrich	Base for coupling reactions
Piperidine	ACS Grade	Sigma-Aldrich	Reagent for Fmoc deprotection
N,N-Dimethylformamide (DMF)	Peptide Synthesis Grade	Sigma-Aldrich	Primary solvent for washing and reactions
Dichloromethane (DCM)	ACS Grade	Sigma-Aldrich	Solvent for resin swelling and washing
Trifluoroacetic acid (TFA)	Reagent Grade	Sigma-Aldrich	Reagent for cleavage from resin and removal of side-chain protection
Triisopropylsilane (TIS)	Reagent Grade	Sigma-Aldrich	Scavenger during cleavage
1,2-Ethanedithiol (EDT)	Reagent Grade	Sigma-Aldrich	Scavenger during cleavage
Water	HPLC Grade	Fisher Scientific	Scavenger during cleavage

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Acetonitrile (ACN)	HPLC Grade	Fisher Scientific	Solvent for HPLC purification
1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP)	Reagent Grade	Sigma-Aldrich	Solvent for solubilizing crude peptide

B. Step-by-Step Synthesis Workflow

The synthesis proceeds from the C-terminus (Tyrosine) to the N-terminus (Lysine).

1. Resin Preparation:

- Swell the Rink Amide AM resin in DMF for 1 hour.
- Wash the resin with DMF (3x) and DCM (3x), followed by DMF (3x).

2. Fmoc Deprotection:

- Treat the resin with 20% piperidine in DMF for 5 minutes.
- Drain and repeat the treatment with 20% piperidine in DMF for 15 minutes.
- Wash the resin thoroughly with DMF (5x), DCM (3x), and DMF (3x) to remove all traces of piperidine.
- Verification: Perform a Kaiser test to confirm the presence of a free primary amine. A positive result (blue beads) indicates successful Fmoc removal.

3. Amino Acid Coupling:

- In a separate vessel, pre-activate the Fmoc-amino acid (4 equivalents relative to resin loading) with HBTU (3.95 eq.) and DIPEA (8 eq.) in DMF for 5-10 minutes.
- Add the activated amino acid solution to the deprotected resin.
- Allow the coupling reaction to proceed for 1-2 hours with gentle agitation. For difficult couplings, especially within the 20-29 region, double coupling (repeating the coupling step) is

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recommended.[18]

- Causality: HBTU is a highly efficient coupling reagent that minimizes side reactions and racemization. DIPEA acts as a non-nucleophilic base to activate the carboxyl group of the amino acid.
- Wash the resin with DMF (3x), DCM (3x), and DMF (3x).
- Verification: A negative Kaiser test (colorless/yellow beads) indicates complete coupling.

4. Incorporation of Pseudoproline Dipeptide:

- To mitigate on-resin aggregation, strategically insert a pseudoproline dipeptide, such as Fmoc-Ser(tBu)-Ser(ψMe,Mepro)-OH, at a suitable position. A recommended location is at residues 28 and 29.[5][13][14] The coupling of the pseudoproline dipeptide may require an extended reaction time (e.g., 3 hours).[5]

5. Chain Elongation:

- Repeat the deprotection (Step 2) and coupling (Step 3) cycles for each amino acid in the human amylin sequence.

6. Final Fmoc Deprotection:

- After coupling the final amino acid (Lysine), perform a final Fmoc deprotection as described in Step 2.

C. Cleavage and Deprotection

1. Cleavage Cocktail Preparation:

- Prepare a cleavage cocktail of TFA/TIS/EDT/Water (94:1:2.5:2.5 v/v).
- Causality: TFA is a strong acid that cleaves the peptide from the resin and removes acid-labile side-chain protecting groups. TIS, EDT, and water act as scavengers to trap reactive cations generated during the cleavage process, preventing side reactions with sensitive residues like Tryptophan and Methionine.

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2. Cleavage Reaction:

- Wash the peptide-resin with DCM (3x) and dry it under a stream of nitrogen.
- Add the cleavage cocktail to the resin (approximately 10 mL per gram of resin).
- Incubate the mixture for 2-3 hours at room temperature with occasional swirling.
- Filter the resin and collect the filtrate containing the cleaved peptide.
- Wash the resin with a small amount of fresh cleavage cocktail to ensure complete recovery.

3. Peptide Precipitation and Isolation:

- Precipitate the crude peptide by adding the TFA filtrate to a 10-fold excess of cold diethyl ether.
- Centrifuge the mixture at 3000 x g for 10 minutes.
- Decant the ether and wash the peptide pellet with cold diethyl ether (2x).
- Dry the crude peptide pellet under vacuum.

III. Purification and Characterization

Due to the hydrophobic and aggregation-prone nature of amylin, purification can be challenging.[4][6]

A. Solubilization of Crude Peptide

- The crude peptide may be difficult to dissolve in standard HPLC mobile phases. 1,1,1,3,3,3-Hexafluoro-2-propanol (HFIP) is an effective solvent for solubilizing crude amylin peptides.[6] Alternatively, dissolving the peptide in a small amount of 6M Guanidine-HCl before dilution with the HPLC mobile phase can be effective.[8]

B. Preparative Reversed-Phase HPLC (RP-HPLC)

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Parameter	Condition
Column	C18 stationary phase, 5-10 µm particle size, 100-300 Å pore size
Mobile Phase A	0.1% TFA in Water
Mobile Phase B	0.1% ACN in Water with 0.1% TFA
Gradient	A linear gradient from 20% to 50% Mobile Phase B over 60 minutes is a good starting point for optimization.
Flow Rate	Dependent on column dimensions (e.g., 10-20 mL/min for a 21.2 mm ID column).
Detection	UV at 220 nm and 280 nm.

Protocol:

- Dissolve the crude peptide in a minimal amount of appropriate solvent (e.g., HFIP or Guanidine-HCl solution) and dilute with Mobile Phase A.
- Inject the sample onto the equilibrated RP-HPLC column.
- Run the gradient and collect fractions corresponding to the main peak.
- Analyze the purity of the collected fractions by analytical RP-HPLC.
- Pool the fractions with the desired purity (>95%).
- Lyophilize the pooled fractions to obtain the purified peptide.

C. Disulfide Bridge Formation

- Dissolve the purified, reduced peptide in a buffer at pH 8.0-8.5 (e.g., 0.1 M ammonium bicarbonate).
- Allow the disulfide bond to form by air oxidation with gentle stirring for 12-24 hours. The reaction progress can be monitored by analytical RP-HPLC.

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- Alternatively, a more controlled oxidation can be achieved using reagents like potassium ferricyanide.[18]
- Once the oxidation is complete, purify the oxidized peptide by RP-HPLC to remove any remaining reduced peptide or multimers.
- Lyophilize the final product.

D. Characterization

1. Analytical RP-HPLC:

- Confirm the purity of the final product using a high-resolution analytical C18 column. The final purity should be ≥95%.[8][19]

2. Mass Spectrometry (MS):

- Verify the identity of the synthetic amylin by confirming its molecular weight using Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) mass spectrometry.[20][21][22]
- Expected Mass: The average molecular weight of human amidated amylin is approximately 3903.3 Da.

IV. Visualization of the Synthesis Workflow

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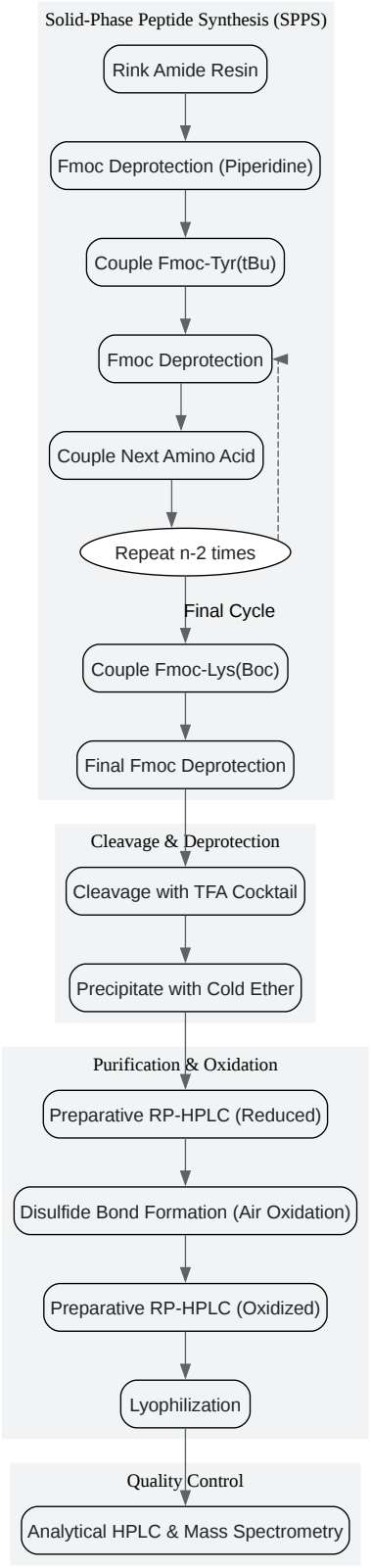

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